

Molecular Glues for Targeted Protein Degradation: A Technical Guide

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Compound of Interest

Compound Name: GSPT1 degrader-6

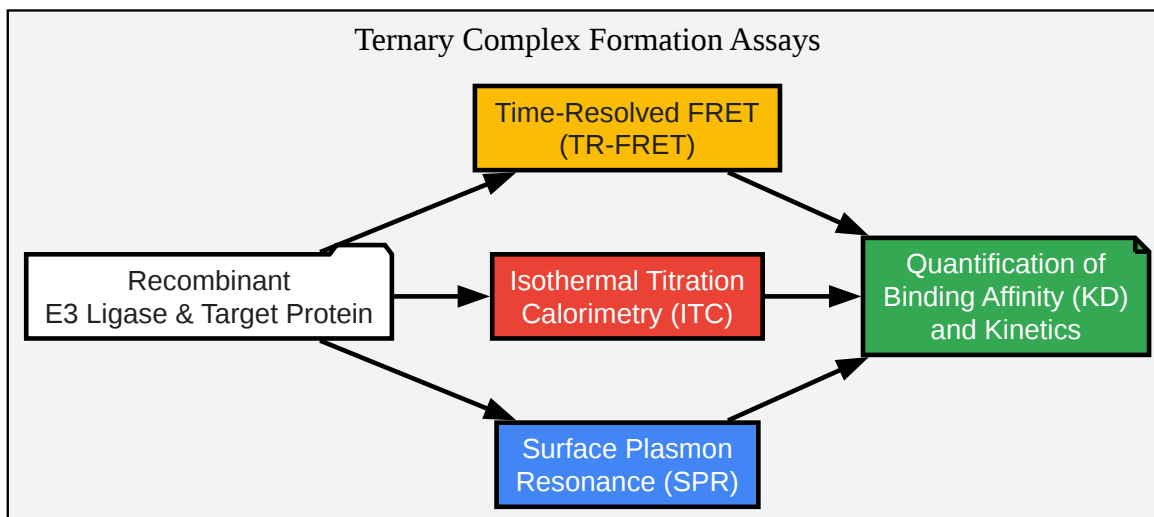
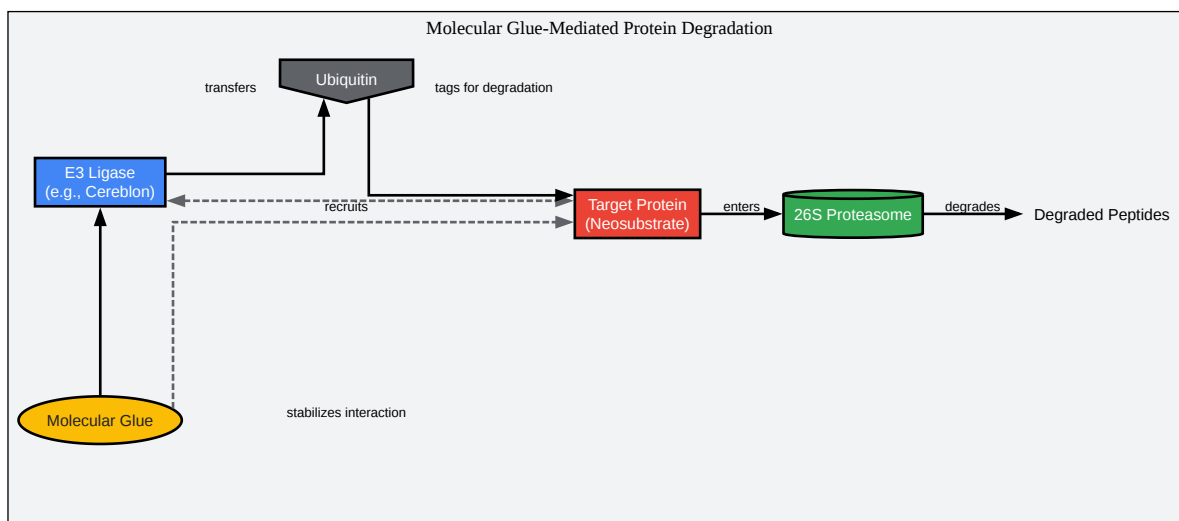
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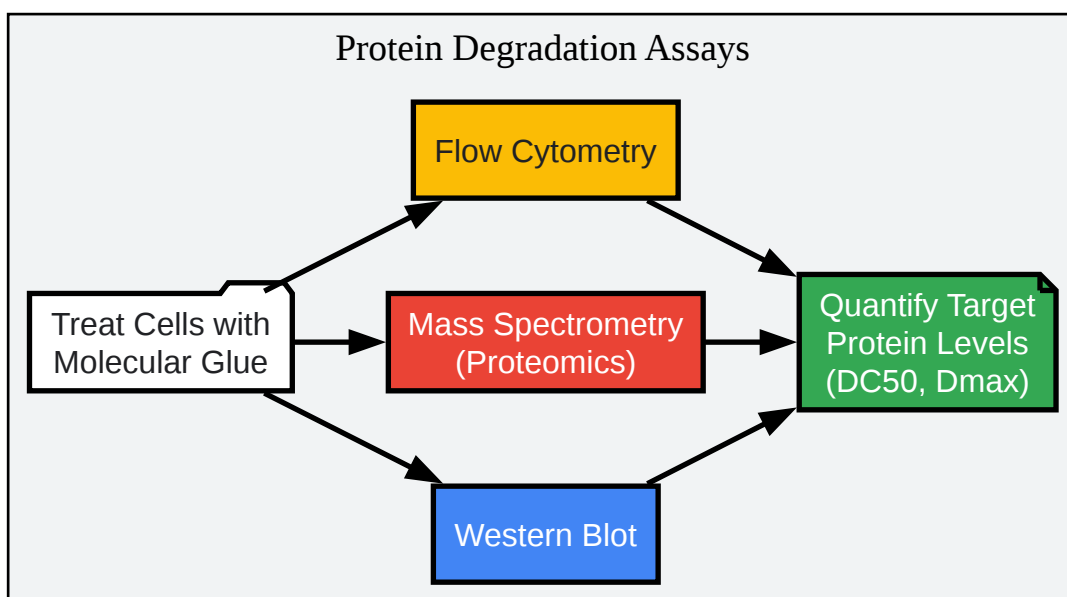
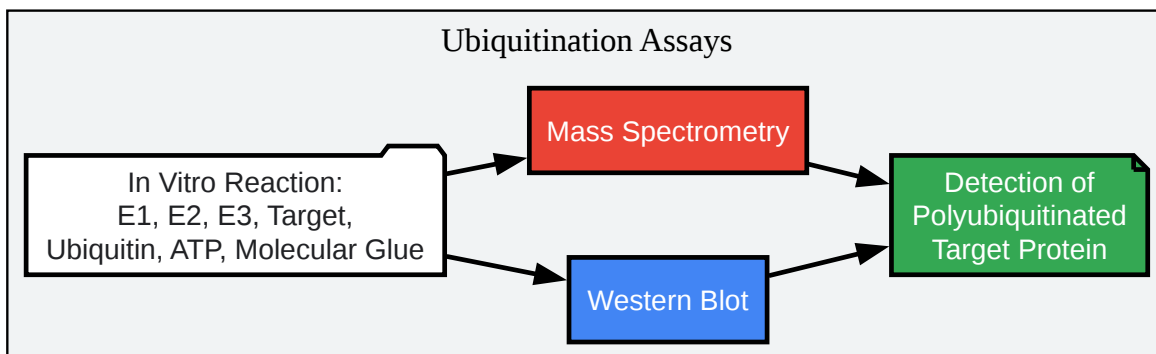
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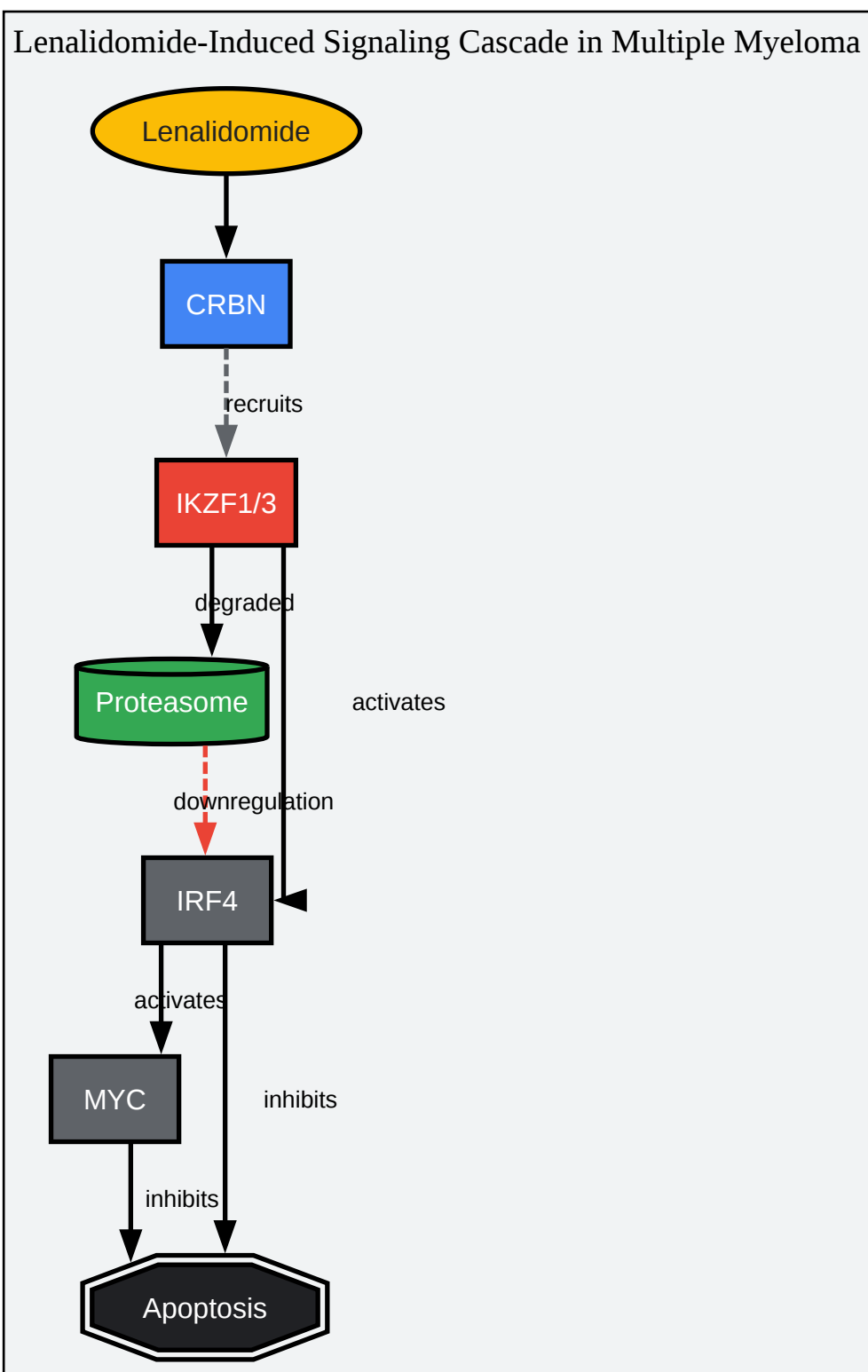
The targeted degradation of proteins represents a paradigm shift in drug discovery, moving beyond simple inhibition to the complete removal of disease-causing proteins. At the forefront of this strategy are molecular glues, small molecules that induce proximity between an E3 ubiquitin ligase and a target protein, leading to the target's ubiquitination and subsequent degradation by the proteasome. This guide provides an in-depth technical overview of molecular glues, focusing on their mechanism, key examples, and the experimental methodologies crucial for their discovery and characterization.

The Mechanism of Action of Molecular Glues

Molecular glues function by creating or stabilizing the interaction between an E3 ubiquitin ligase and a neosubstrate (the target protein) that would otherwise not interact. This induced proximity leads to the transfer of ubiquitin from the E3 ligase to the target protein, marking it for degradation by the 26S proteasome. The most well-characterized E3 ligase hijacked by molecular glues is the Cereblon (CRBN) E3 ligase complex, a part of the Cullin-RING E3 ubiquitin ligase family.







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